

Application of Volemitol in a Nutshell: A Deep Dive into Carbohydrate Metabolism Research

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Compound of Interest

Compound Name: Volemitol

Cat. No.: B7822156

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Application Notes

Volemitol, a seven-carbon sugar alcohol, serves as a significant, naturally occurring carbohydrate in specific plant species, particularly within the *Primula* genus. Its unique properties and metabolic pathway make it a valuable tool for researchers studying carbohydrate metabolism, photosynthesis, and carbon allocation in plants. While its application in animal and microbial systems is less explored, its potential as a metabolic tracer and a precursor for chiral drug synthesis warrants further investigation.

This document provides a comprehensive overview of the current and potential applications of **volemitol** in metabolic research, complete with quantitative data, detailed experimental protocols, and visual representations of associated pathways and workflows.

Data Presentation

Table 1: Concentration of Volemitol and Related Carbohydrates in *Primula* × *polyantha*

Carbohydrate	Concentration in Source Leaves (mg/g fresh weight)	Molar Concentration in Phloem Sap (mol/mol %)
Volemitol	Up to 50	~24%
Sedoheptulose	36	Not Reported
Sucrose	4	~63%

Data extracted from studies on the horticultural hybrid polyanthus, demonstrating that **volemitol** is a major nonstructural carbohydrate.[\[1\]](#)

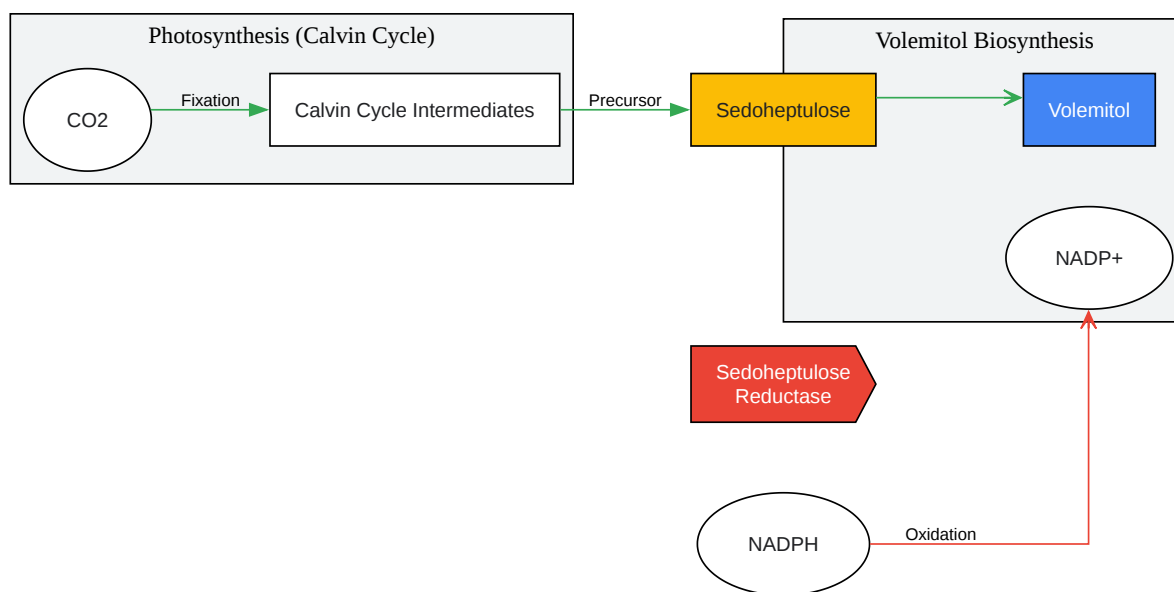
Table 2: Kinetic Properties of Sedoheptulose Reductase from *Primula × polyantha*

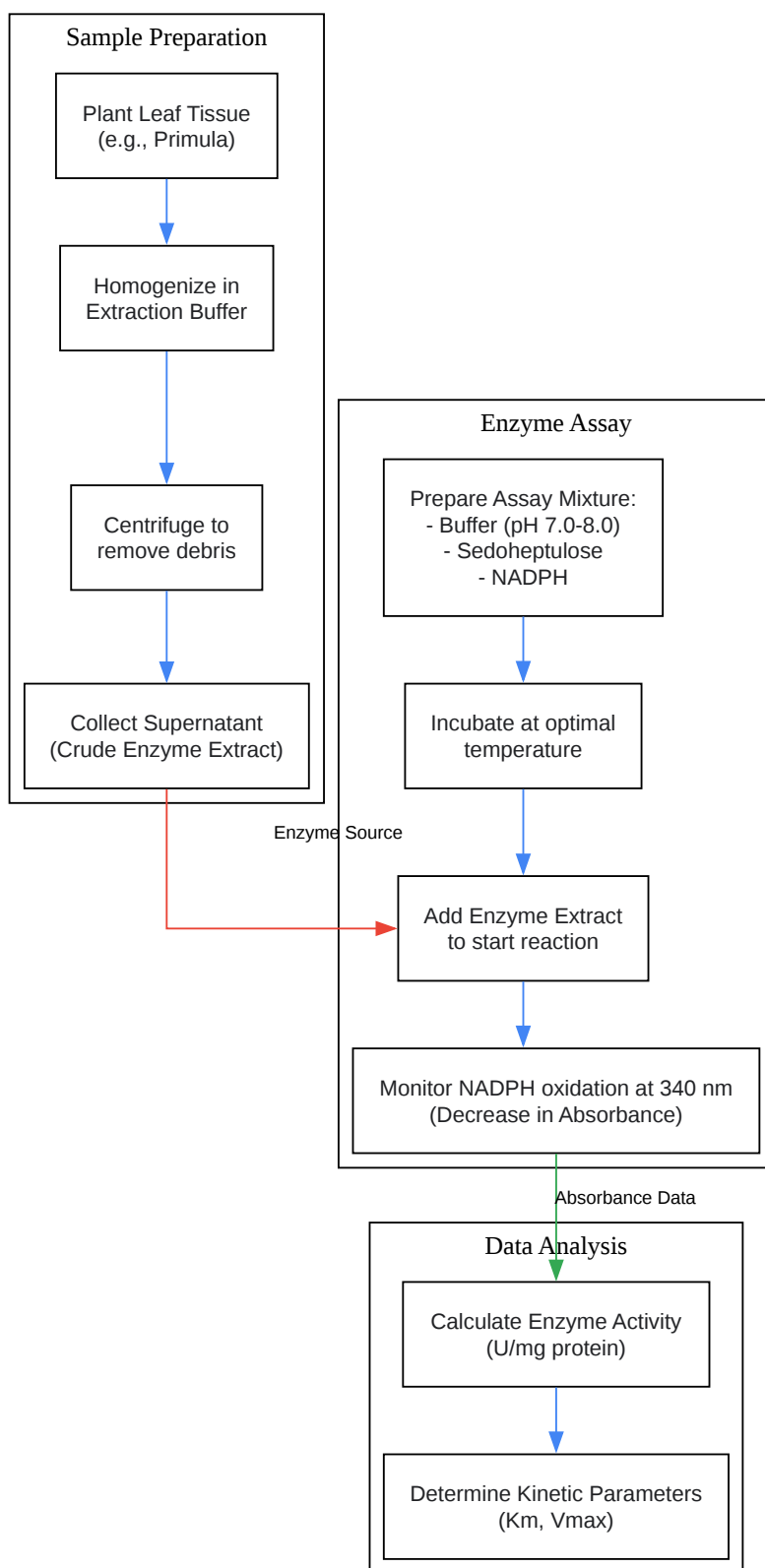
Parameter	Value
Optimal pH	7.0 - 8.0
Apparent Km for Sedoheptulose	21 mM
Apparent Km for NADPH	0.4 mM

This novel enzyme is responsible for the biosynthesis of **volemitol** from sedoheptulose.[\[1\]](#)

Mandatory Visualization

Biosynthesis of Volemitol





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References

- 1. Volemitol | TargetMol [targetmol.com]
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